

Personal protective equipment for handling 1H-indol-4-ol

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Compound of Interest

Compound Name: 1H-indol-4-ol

Cat. No.: B018505

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Essential Safety and Handling Guide for 1H-indol-4-ol

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1H-indol-4-ol**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

1H-indol-4-ol is classified as a hazardous substance. A summary of its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications is provided below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1] [3]
Serious Eye Damage/Irritation	1, 2A	H318/H319: Causes serious eye damage/irritation[1][3]
Skin Sensitization	1	H317: May cause an allergic skin reaction[1][2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][4]
Hazardous to the Aquatic Environment (Long-term)	2	H411: Toxic to aquatic life with long lasting effects[1]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory when handling **1H-indol-4-ol** to minimize exposure and ensure personal safety.

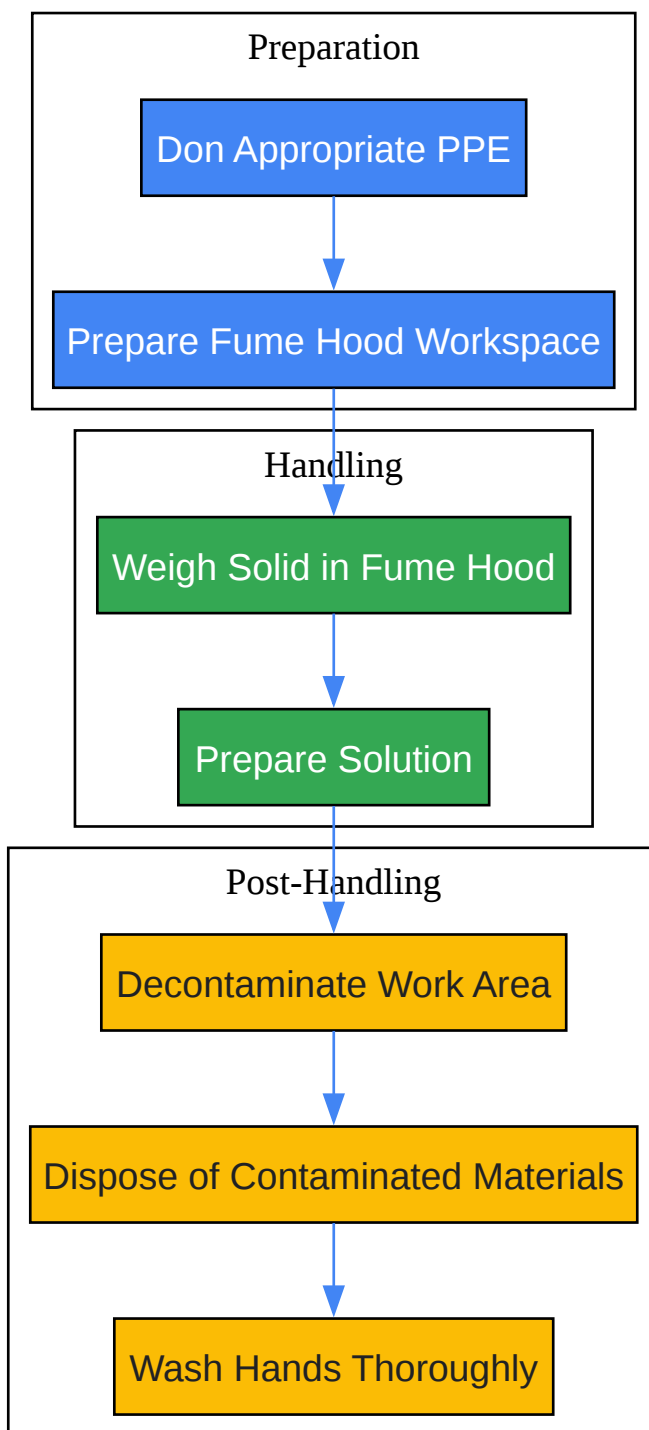
Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Double-gloving with nitrile gloves is recommended.[5] Change gloves immediately if contaminated and dispose of them as hazardous waste.
Eyes/Face	Safety goggles and face shield	Wear chemical safety goggles that provide a complete seal around the eyes. A face shield should be worn over the goggles for added protection from splashes.[6][7]
Body	Chemical-resistant laboratory coat or coveralls	A long-sleeved, chemical-resistant lab coat or coveralls should be worn.[6] Ensure it is fully buttoned.
Respiratory	NIOSH-approved respirator	Use a NIOSH-approved respirator if working outside of a certified chemical fume hood or if there is a risk of aerosol generation.[2][6]
Feet	Closed-toe shoes and shoe covers	Leather or porous shoes are not permitted. Chemical-resistant shoe covers should be worn over closed-toe shoes.[6]

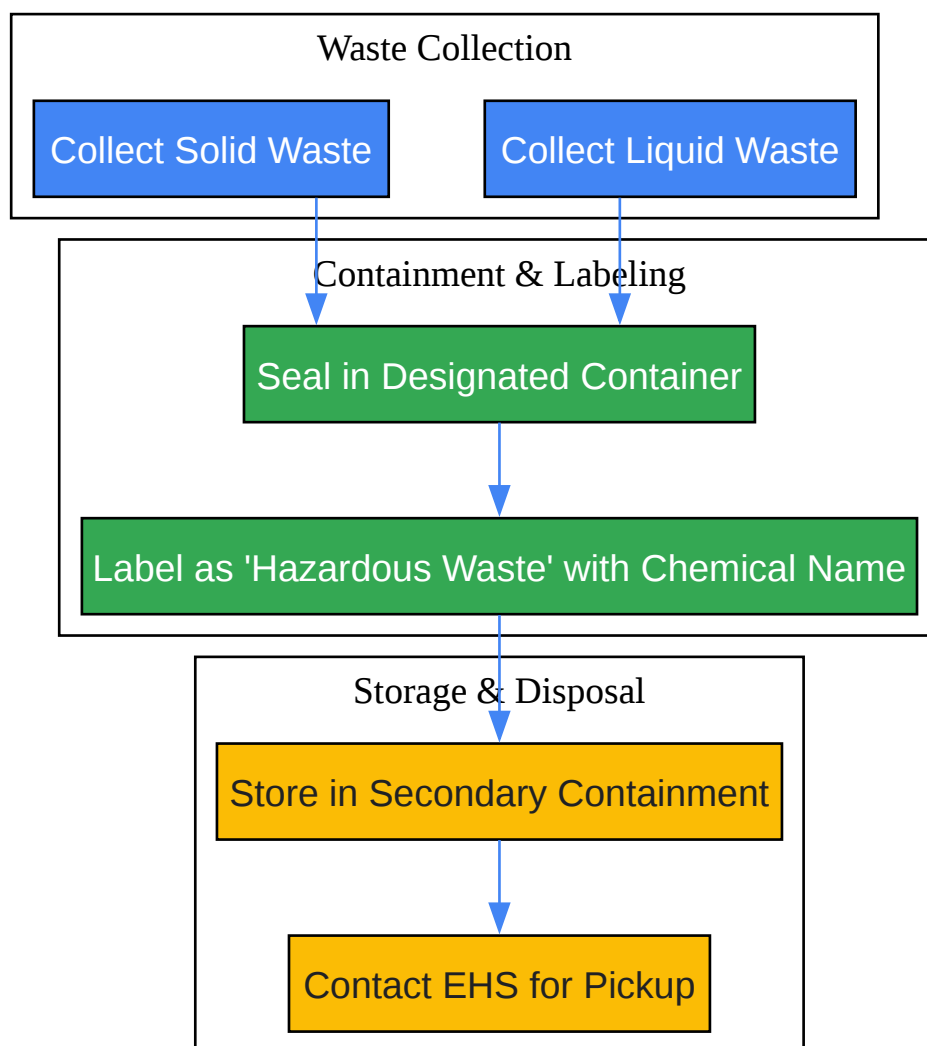
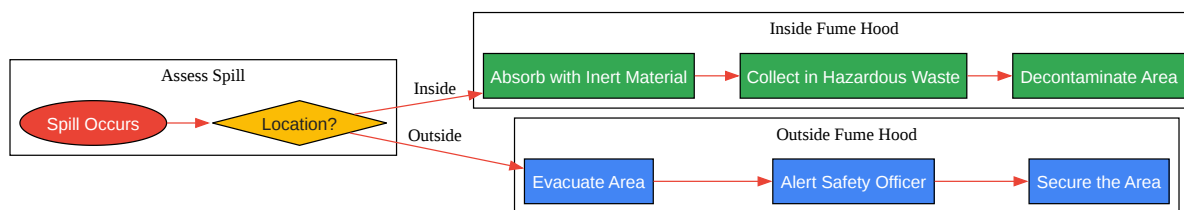
Operational and Disposal Plans

Handling Protocol

All handling of **1H-indol-4-ol**, especially of the solid powder, must be conducted within a certified chemical fume hood to prevent inhalation.

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Prepare the workspace within the fume hood by lining it with absorbent, disposable bench paper.
- Weighing: Use a balance inside the fume hood or a powder containment hood for weighing the solid material.
- Solution Preparation: When preparing solutions, add the solid **1H-indol-4-ol** to the solvent slowly to avoid splashing.
- Post-Handling: After handling, wipe down the work area with a suitable decontaminant. All contaminated disposable materials should be placed in a designated hazardous waste container.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.





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References

- 1. echemi.com [echemi.com]
- 2. fishersci.com [fishersci.com]
- 3. 1H-indol-4-ol | C₈H₇NO | CID 75421 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- 5. benchchem.com [benchchem.com]
- 6. osha.oregon.gov [osha.oregon.gov]
- 7. youtube.com [youtube.com]
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